

An In-depth Technical Guide to the Physical Constants of (+)-4-Carene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (+)-4-Carene

Cat. No.: B12776080

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a detailed overview of the core physical constants of **(+)-4-Carene**, a bicyclic monoterpene of significant interest in chemical and pharmaceutical research. The information herein is compiled for use in laboratory settings, offering both established physical data and standardized protocols for its experimental verification.

Introduction to (+)-4-Carene

(+)-4-Carene, systematically named (1S,4R,6R)-4,7,7-trimethylbicyclo[4.1.0]hept-2-ene, is a chiral organic compound found in various essential oils.^{[1][2]} As a member of the terpene family, it serves as a valuable chiral building block in organic synthesis and is investigated for its potential biological activities. Accurate knowledge of its physical properties is fundamental for its purification, characterization, and application in research and development.

Physical and Chemical Properties

The physical constants of **(+)-4-Carene** are summarized in the table below. It is critical to note that values can vary based on the purity of the sample and the specific experimental conditions, such as temperature and pressure. Data for different isomers are provided for comparative purposes where available.

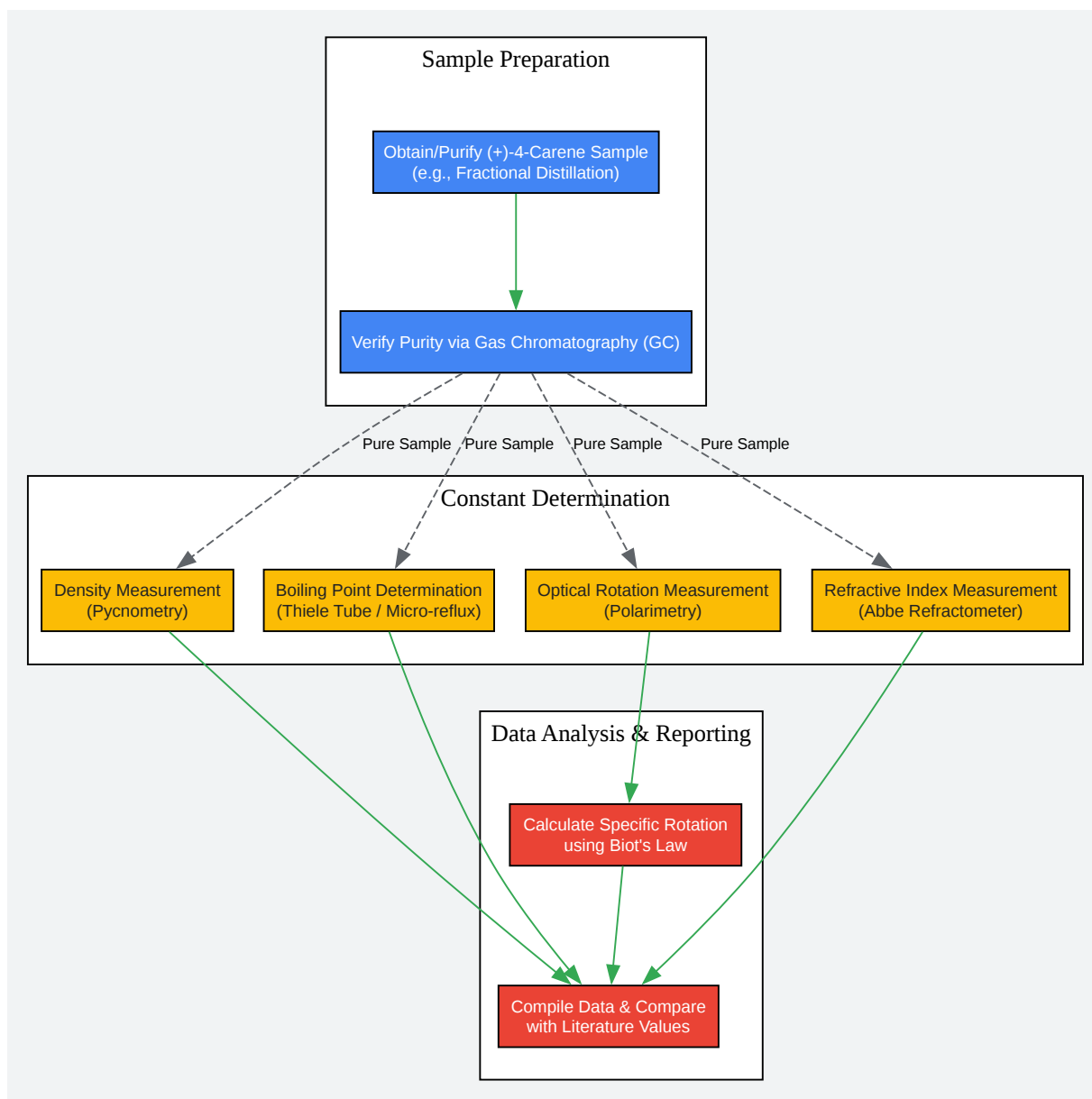
Property	Value	Conditions & Notes	Source(s)
Molecular Formula	C ₁₀ H ₁₆	[3][4]	
Molecular Weight	136.234 g/mol	[3][5][4]	
CAS Number	13837-63-3	For (1S,4R,6R)-isomer	
IUPAC Name	(1S,4R,6R)-4,7,7-trimethylbicyclo[4.1.0]hept-2-ene		
Boiling Point	~167 °C	At atmospheric pressure (extrapolated from 732 Torr)	
Density	0.856 g/mL	For d-4-carene	[6]
0.849 g/mL	20 °C (for the enantiomeric cis-isomer)	[7]	
Refractive Index (n _D ²⁰)	1.473	For d-4-carene	[6]
1.469	20 °C (for the enantiomeric cis-isomer)	[7]	
Specific Optical Rotation ([α] _D ²⁰)	Value not consistently cited.	Optically active molecules rotate plane-polarized light. [8] The sign (+) indicates dextrorotation. The enantiomeric (1S,3R)-cis-4-Carene has a specific rotation of -145±5° (neat), indicating that (+)-4-	[7]

Carene is strongly
dextrorotatory.

Flash Point	38 °C (101 °F)	Tag Closed Cup
Solubility	Insoluble in water; Soluble in alcohol.	

Experimental Workflow for Physical Characterization

The following diagram outlines a standard workflow for the experimental determination of the key physical constants of a liquid terpene like **(+)-4-Carene**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Carene, (1S,3R,6R)-(-)- | C₁₀H₁₆ | CID 530422 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-Carene, cis-(+)- | C₁₀H₁₆ | CID 21674939 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. (+)-4-Carene [webbook.nist.gov]
- 4. (+)-4-Carene [webbook.nist.gov]
- 5. (+)-4-Carene [webbook.nist.gov]
- 6. US3407241A - Isomerization of 3-carene to 4-carene and further conversion of 4-carene - Google Patents [patents.google.com]
- 7. (1S,3R)-cis-4-Carene = 95.0 GC sum of enantiomers 5208-49-1 [sigmaaldrich.com]
- 8. science-revision.co.uk [science-revision.co.uk]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Constants of (+)-4-Carene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12776080#physical-constants-of-4-carene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com